

# Application Note: Characterization of MIL-125(Ti) using Powder X-ray Diffraction

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## Compound of Interest

Compound Name: MIL-125(Ti)

Cat. No.: B15869458

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## Introduction

**MIL-125(Ti)** is a titanium-based metal-organic framework (MOF) with a well-defined crystalline structure and high porosity. These characteristics make it a promising material for various applications, including gas storage, catalysis, and drug delivery. Powder X-ray Diffraction (PXRD) is a fundamental and powerful technique for the structural characterization of **MIL-125(Ti)**. It is used to confirm the successful synthesis of the desired crystalline phase, assess its purity, and determine its lattice parameters. This application note provides a detailed protocol for the characterization of **MIL-125(Ti)** using PXRD.

## Data Presentation

The crystalline structure of **MIL-125(Ti)** is characterized by a specific set of diffraction peaks in its PXRD pattern. The experimental pattern should be in good agreement with the simulated pattern derived from its known crystal structure. The main diffraction peaks for **MIL-125(Ti)** are summarized in the table below. The d-spacing has been calculated using Bragg's Law ( $n\lambda = 2d \sin\theta$ ) for Cu K $\alpha$  radiation ( $\lambda = 1.5406 \text{ \AA}$ ).

| 2θ (°)[1] | d-spacing (Å) | Miller Indices (hkl)<br>[2] | Relative Intensity |
|-----------|---------------|-----------------------------|--------------------|
| 6.8       | 12.99         | (011)                       | Strong             |
| 9.8       | 9.02          | (002)                       | Medium             |
| 11.7      | 7.56          | (121)                       | Medium             |
| 15.0      | 5.90          | -                           | Weak               |
| 15.4      | 5.75          | -                           | Weak               |
| 16.6      | 5.34          | -                           | Weak               |
| 18.1      | 4.90          | -                           | Weak               |
| 19.0      | 4.67          | -                           | Weak               |
| 19.6      | 4.53          | -                           | Weak               |
| 22.6      | 3.93          | -                           | Weak               |
| 23.5      | 3.78          | -                           | Weak               |
| 24.3      | 3.66          | -                           | Weak               |
| 29.7      | 3.01          | -                           | Weak               |

Note: Relative intensities are qualitative and may vary depending on the sample preparation and instrument parameters.

## Experimental Protocols

### Synthesis of MIL-125(Ti)

A typical solvothermal synthesis method for **MIL-125(Ti)** is as follows[3][4]:

- In a suitable container, dissolve 1,4-benzenedicarboxylic acid (BDC) in a mixture of N,N-dimethylformamide (DMF) and methanol.
- Under stirring, add titanium isopropoxide (Ti(O-iPr)<sub>4</sub>) to the solution.

- Transfer the resulting mixture to a Teflon-lined stainless-steel autoclave.
- Heat the autoclave at 150°C for 72 hours[5].
- After cooling to room temperature, collect the white solid product by filtration or centrifugation.
- Wash the product thoroughly with DMF and methanol to remove unreacted precursors.
- Dry the final product under vacuum.

## Sample Preparation for PXRD

Proper sample preparation is crucial for obtaining high-quality PXRD data.

- Ensure the synthesized **MIL-125(Ti)** is a fine, homogeneous powder. If necessary, gently grind the sample in an agate mortar and pestle.
- Mount the powdered sample onto a zero-background sample holder. Ensure the sample surface is flat and level with the surface of the holder to avoid peak shifts.

## Powder X-ray Diffraction (PXRD) Analysis

The following is a general protocol for PXRD data acquisition. Instrument-specific parameters may need to be adjusted.

- Instrument: A standard powder X-ray diffractometer equipped with a Cu K $\alpha$  radiation source ( $\lambda = 1.5406 \text{ \AA}$ ).
- Voltage and Current: Operate the X-ray tube at 40 kV and 40 mA.
- Scan Range ( $2\theta$ ): Collect data from 5° to 50° in  $2\theta$ .
- Step Size: Use a step size of 0.02°.
- Scan Speed/Time per Step: A scan speed of 1-2°/min or a counting time of 1-2 seconds per step is generally sufficient.

## Data Analysis

- **Phase Identification:** Compare the experimental PXRD pattern with a simulated pattern from the Crystallographic Information File (CIF) of **MIL-125(Ti)** or with reference patterns from the literature. The main diffraction peaks should match in position and relative intensity[2][6].
- **Purity Assessment:** The absence of significant unassigned peaks indicates a pure sample. The presence of additional peaks may suggest the existence of unreacted starting materials or other crystalline phases.
- **Crystallinity:** Sharp and well-defined diffraction peaks are indicative of a highly crystalline material. Broadened peaks may suggest small crystallite size or the presence of defects in the crystal structure.
- **Lattice Parameter Refinement:** For a more detailed analysis, the unit cell parameters can be refined using appropriate software. The crystal structure of **MIL-125(Ti)** is tetragonal with the space group  $I4/mmm$ [7].

## Mandatory Visualization

The following diagram illustrates the experimental workflow for the characterization of **MIL-125(Ti)** using PXRD.

Caption: Experimental workflow for **MIL-125(Ti)** characterization.

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